

chemical and physical properties of 2-Oxothiazolidine-4-carboxylic acid

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Compound of Interest

Compound Name: 2-Oxothiazolidine-4-carboxylic acid

Cat. No.: B017855

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An In-depth Technical Guide to 2-Oxothiazolidine-4-carboxylic Acid For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties, biological activity, and experimental methodologies related to **2-Oxothiazolidine-4-carboxylic acid** (OTC), a compound of significant interest for its therapeutic potential.

Core Chemical and Physical Properties

2-Oxothiazolidine-4-carboxylic acid, also known as Procysteine, is a heterocyclic compound that serves as a prodrug of L-cysteine.^[1] Its structure protects the sulfhydryl group from oxidation, allowing for efficient transport into cells.^[1]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **2-Oxothiazolidine-4-carboxylic acid**.

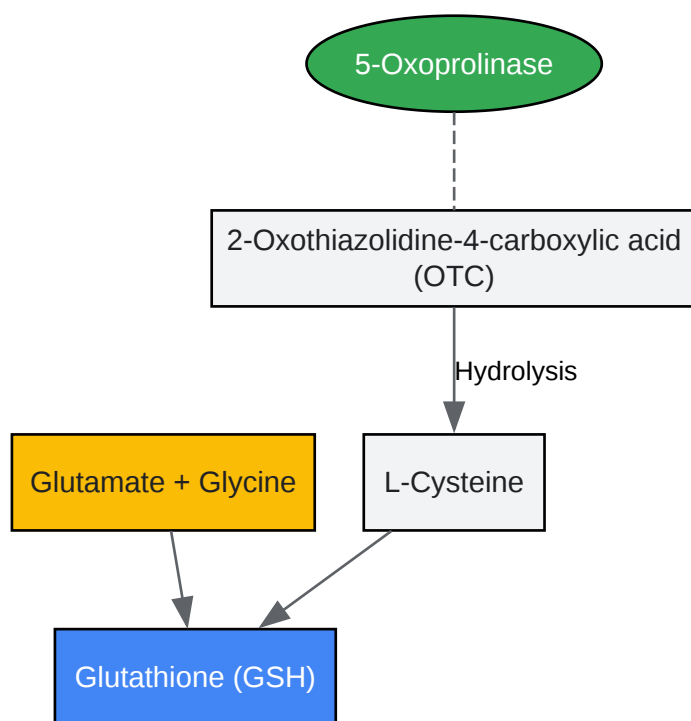
Property	Value	Source(s)
Molecular Formula	C4H5NO3S	[2][3]
Molecular Weight	147.15 g/mol	[2][3]
Appearance	White to off-white crystalline powder/solid	[3][4]
Melting Point	171-173 °C	[3][4]
Solubility	Soluble in water	[3][4]
Density	1.582 g/cm ³ (Predicted)	[4]
pKa	3.15	[3]
Specific Rotation	-64° (c=1, H2O)	[4]
XLogP3	-0.1	[2]

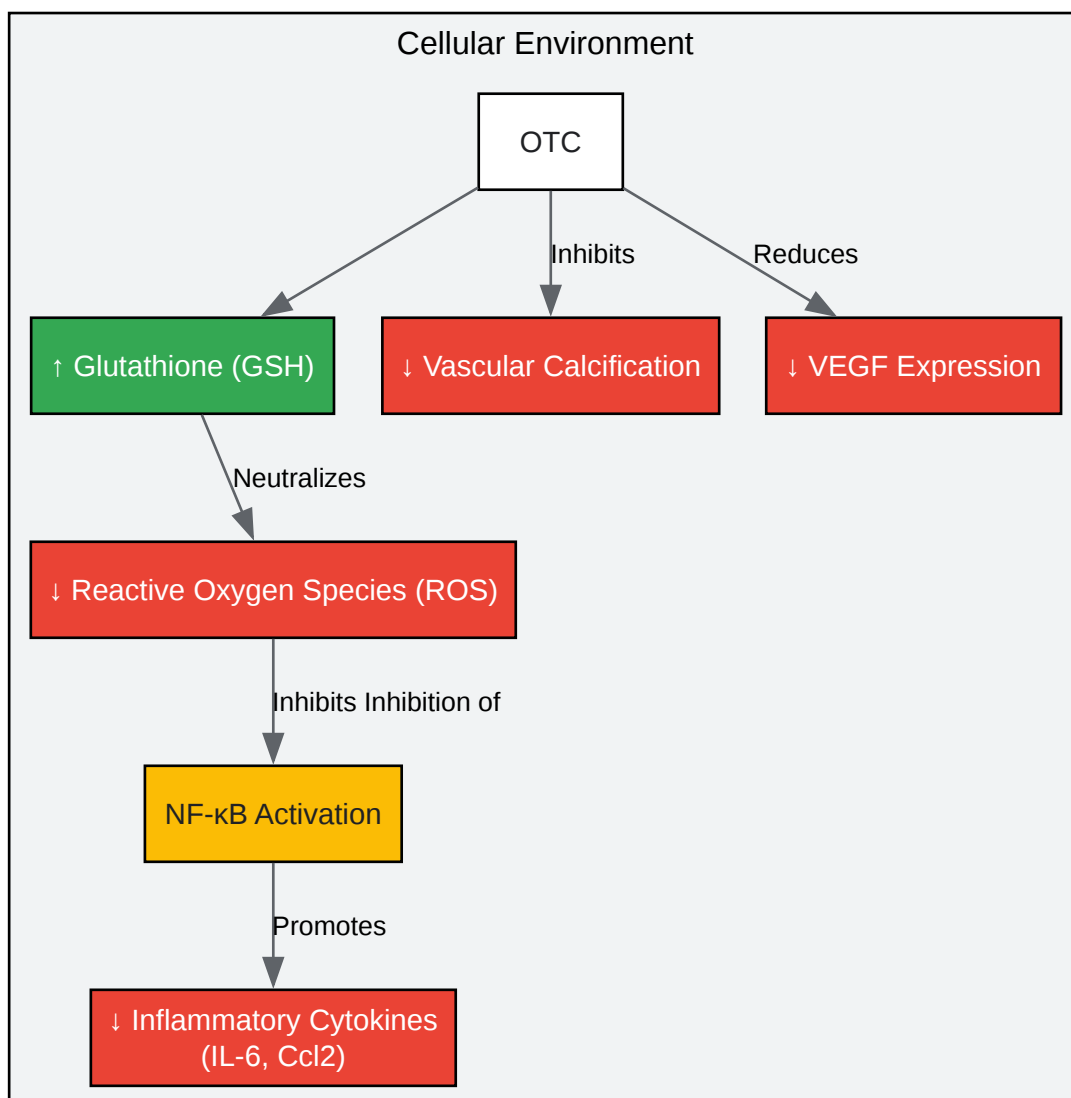
Biological Activity and Signaling Pathways

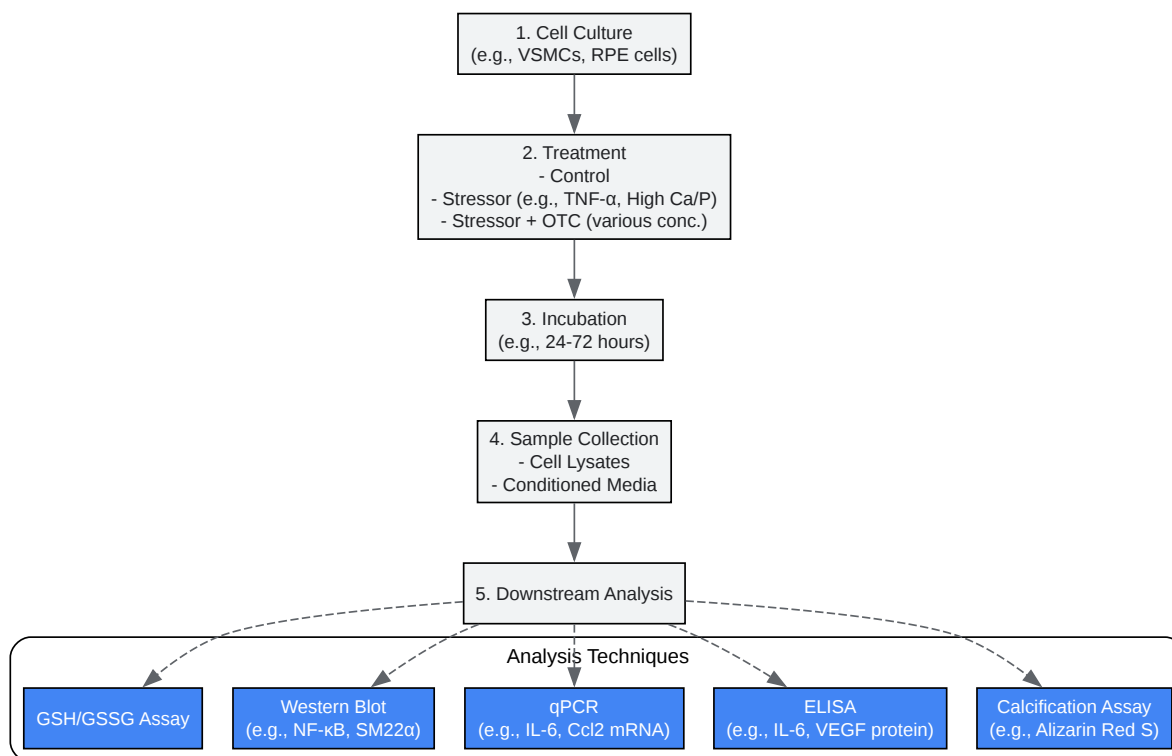
The primary mechanism of action of OTC is to deliver cysteine, the rate-limiting amino acid for the synthesis of glutathione (GSH), which is a crucial endogenous antioxidant.[1] By increasing intracellular GSH levels, OTC enhances the cellular antioxidant defense system, protecting cells from oxidative damage.[1][5]

Conversion to Cysteine and Glutathione Synthesis

Once inside the cell, OTC is metabolized by the enzyme 5-oxoprolinase to L-cysteine, which then becomes available for glutathione synthesis.[1][6] This process is fundamental to its antioxidant effects.







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